

Application Note & Protocol: Reconstitution and Storage of Galanin (1-16) TFA

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Compound of Interest

Compound Name: Galanin (1-16), mouse, porcine,
rat TFA

Cat. No.: B1574845

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Abstract & Scope

This document provides a comprehensive, field-tested protocol for the reconstitution and storage of Galanin (1-16) trifluoroacetate (TFA) salt. Galanin (1-16) is the biologically active N-terminal fragment of the full-length neuropeptide Galanin, acting as a potent agonist at hippocampal galanin receptors[1]. Proper handling is paramount to ensure its stability, solubility, and biological activity for reproducible experimental outcomes. This guide moves beyond a simple list of steps to explain the critical scientific principles underpinning the protocol, ensuring researchers, scientists, and drug development professionals can maintain the integrity of this vital research tool.

Foundational Principles: The Science of Peptide Handling

The stability of a peptide is not an inherent constant but a state that must be rigorously maintained. Lyophilized peptides, while stable for transport, are highly susceptible to degradation once exposed to the environment or reconstituted. Understanding these vulnerabilities is key to designing a self-validating handling protocol.

The Lyophilized State: A State of Suspended Animation

Galanin (1-16) TFA is supplied as a lyophilized (freeze-dried) powder. This is its most stable form, suitable for long-term storage.

- **Hygroscopicity:** Lyophilized peptides are extremely hygroscopic, meaning they readily absorb moisture from the atmosphere[2][3]. Water initiates degradation pathways, reduces the net peptide content, and compromises stability[2]. Therefore, it is critical to allow the vial to equilibrate to room temperature in a desiccated environment before opening. This prevents atmospheric moisture from condensing on the cold peptide powder.
- **The Role of TFA:** Trifluoroacetic acid (TFA) is a residual counterion from the Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) purification process[4][5]. While it contributes to the total mass of the product, the TFA salt generally enhances the solubility of peptides in aqueous solutions[4]. For most standard in vitro assays, the residual TFA levels do not cause interference[4].

The Solution State: Navigating Inherent Instability

Once reconstituted, the peptide is far more vulnerable. The half-life of Galanin (1-16) is significantly shorter than the full-length peptide in biological matrices, demonstrating its susceptibility to enzymatic degradation[6][7].

- **Oxidation:** The Galanin (1-16) sequence (H-Gly-Trp-Thr-Leu-Asn-Ser-Ala-Gly-Tyr-Leu-Leu-Gly-Pro-His-Ala-Ile-OH) contains a Tryptophan (Trp) residue at position 2. Tryptophan is highly susceptible to oxidation, which can inactivate the peptide. This necessitates the use of high-purity, oxygen-free solvents and minimizing exposure to air.
- **Deamidation:** The Asparagine (Asn) residue at position 5 can undergo deamidation. This process is accelerated by non-neutral pH and higher temperatures. Storing solutions in sterile, slightly acidic buffers (pH 5-6) can prolong their lifespan[3][8].
- **Freeze-Thaw Cycles:** Repeated cycles of freezing and thawing are highly detrimental, as they can shear the peptide structure and lead to aggregation and degradation[8]. The single most effective way to prevent this is to aliquot the stock solution into single-use volumes.

Quantitative Data & Material Summary

Parameter	Value / Recommendation	Source / Rationale
Peptide Name	Galanin (1-16), mouse, porcine, rat TFA	[1][2]
Sequence	H-Gly-Trp-Thr-Leu-Asn-Ser-Ala-Gly-Tyr-Leu-Leu-Gly-Pro-His-Ala-Ile-OH	[2]
Molecular Formula	C ₇₈ H ₁₁₆ N ₂₀ O ₂₁	[2]
Molecular Weight	1669.91 g/mol	[2]
Primary Solvent	Sterile, high-purity H ₂ O (e.g., Milli-Q, WFI) or sterile buffer (pH 5-6)	Minimizes contaminants and oxidation.
Secondary Solvent	0.1% Acetic Acid in H ₂ O	For basic peptides if solubility is poor.
Storage (Lyophilized)	-20°C or -80°C in a desiccator for long-term (years).	[1][2][3]
Storage (Solution)	-80°C for long-term (up to 1 year); -20°C for mid-term (up to 1 month).	[1][9]

Detailed Experimental Protocols

Protocol I: Reconstitution of Lyophilized Galanin (1-16) TFA

This protocol details the steps to create a 1 mg/mL stock solution.

Required Materials:

- Vial of lyophilized Galanin (1-16) TFA
- Sterile, nuclease-free, high-purity water (e.g., WFI or Milli-Q grade)
- Calibrated micropipettes and sterile, low-retention tips

- Vortex mixer
- Benchtop microcentrifuge
- Sterile, low-protein-binding microcentrifuge tubes for aliquots

Step-by-Step Methodology:

- **Equilibration (Critical Step):** Remove the peptide vial from cold storage (-20°C or -80°C) and place it in a desiccator at room temperature for at least 60 minutes[2]. Causality: This prevents atmospheric water from condensing inside the vial upon opening, which would compromise peptide stability.
- **Pre-Reconstitution Centrifugation:** Briefly centrifuge the vial at low speed (e.g., 2000 x g for 1-2 minutes) to ensure the entire lyophilized powder pellet is at the bottom of the vial.
- **Solvent Preparation:** Prepare the required volume of sterile, high-purity water. If solubility issues are anticipated based on previous experience, use a sterile 0.1% acetic acid solution.
- **Calculation of Solvent Volume:**
 - Goal: Create a 1 mg/mL stock solution from a vial containing 1 mg of peptide.
 - Calculation: $(\text{Mass of Peptide}) / (\text{Desired Concentration}) = \text{Volume of Solvent}$
 - Example: $1 \text{ mg} / 1 \text{ mg/mL} = 1 \text{ mL (1000 } \mu\text{L)}$
- **Reconstitution:** Carefully open the vial. Using a calibrated micropipette, add the calculated volume (1000 μL) of sterile water to the vial.
- **Dissolution:** Close the vial and gently vortex for 10-20 seconds. If necessary, sonication can aid dissolution[3]. Visually inspect the solution against a light source to ensure it is clear and free of particulates. If particulates remain, sonication or gentle warming may be required.
- **Final Verification:** The peptide is now reconstituted and ready for use or aliquoting for storage.

Protocol II: Aliquoting and Storage of Galanin (1-16) TFA Solution

This protocol is essential for preserving the long-term integrity of the reconstituted peptide.

Step-by-Step Methodology:

- **Determine Aliquot Volume:** Based on your experimental needs, determine a single-use volume (e.g., 10 μ L, 20 μ L, or 50 μ L). The goal is to thaw an aliquot only once.
- **Aliquoting:** Using a calibrated micropipette with sterile, low-retention tips, dispense the determined volume into sterile, low-protein-binding microcentrifuge tubes.
- **Labeling:** Clearly and durably label each aliquot with the peptide name, concentration, and date of reconstitution.
- **Long-Term Storage:** Immediately place the aliquots in a -80°C freezer. Storing at -80°C is superior to -20°C for preserving peptide solutions long-term[1][8]. Solutions can be stable for up to one year at -80°C [1].
- **Thawing for Use:** When needed, remove a single aliquot from the freezer and thaw it completely at room temperature or on ice. Vortex gently before use. Do not refreeze the thawed aliquot. Discard any unused portion of the thawed aliquot to ensure experimental consistency.

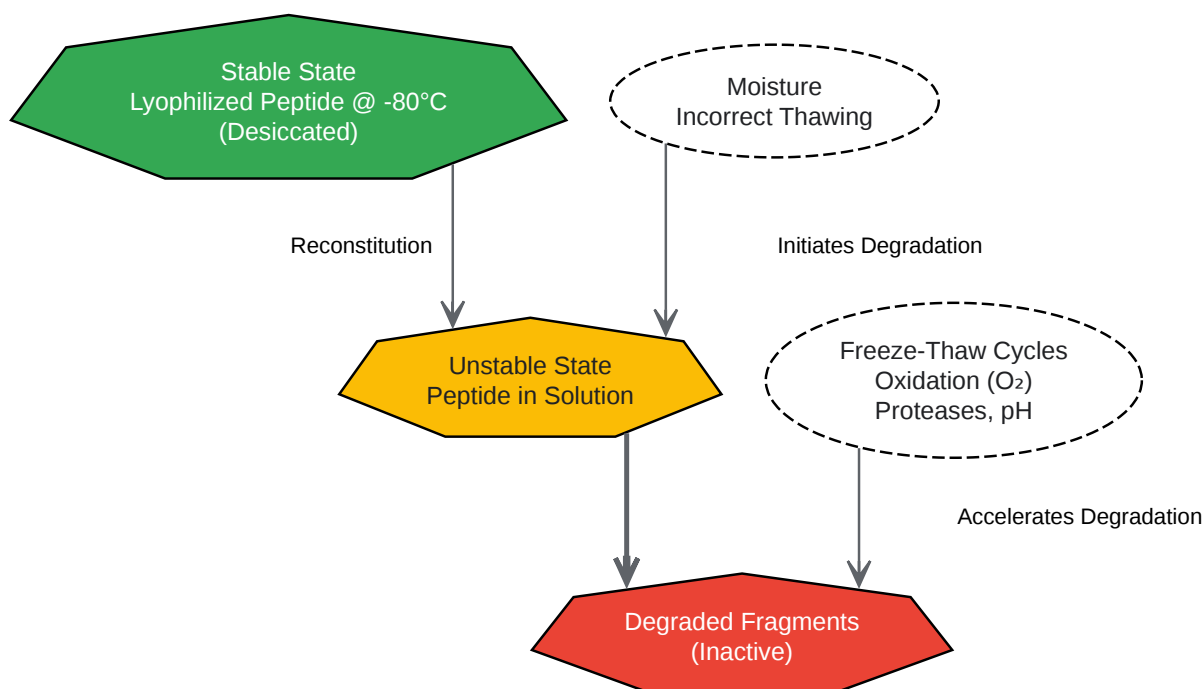
Visualization of Workflow and Key Concepts

The following diagrams illustrate the critical workflow for peptide handling and the conceptual basis for proper storage.



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Caption: Workflow for Galanin (1-16) TFA reconstitution and storage.



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Caption: Conceptual model of peptide stability and degradation pathways.

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